

Commercial availability of substituted indenylboronic acids

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Compound of Interest

Compound Name: (3-Oxo-2,3-dihydro-1H-inden-5-yl)boronic acid

CAS No.: 1135871-83-8

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An In-Depth Technical Guide to the Synthesis and Commercial Availability of Substituted Indenylboronic Acids

Abstract

Substituted indenylboronic acids and their derivatives are valuable synthetic intermediates, particularly for the construction of complex molecular architectures in medicinal chemistry and materials science. Analogs to the more commonly utilized indolyl- and arylboronic acids, they offer a unique structural motif for palladium-catalyzed cross-coupling reactions and other transformations. However, their commercial availability is exceedingly limited, necessitating a reliance on de novo synthesis. This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the current landscape, focusing on robust synthetic strategies to access these important building blocks. We will explore field-proven methodologies, delve into the causality behind experimental choices, and provide detailed protocols to enable their successful preparation and application.

Introduction: The Synthetic Utility of the Indenylboron Motif

The indene framework is a privileged structure found in various biologically active molecules and functional materials. The introduction of a boronic acid or boronate ester group onto this scaffold transforms it into a versatile building block for a multitude of chemical reactions, most notably the Suzuki-Miyaura cross-coupling. This reaction allows for the precise and efficient formation of carbon-carbon bonds, enabling the coupling of the indenyl moiety with a wide array of aryl, heteroaryl, or vinyl partners.^{[1][2]}

Despite their potential, substituted indenylboronic acids are not staple reagents in the chemical catalog. This guide addresses this gap by providing a practical framework for their synthesis, empowering researchers to generate these valuable compounds in-house.

Commercial Availability: A Landscape of Custom Synthesis

A thorough survey of major chemical suppliers reveals that substituted indenylboronic acids are generally not available as off-the-shelf products. Unlike the vast libraries of commercially available aryl- and heteroarylboronic acids, the indenyl subclass is conspicuously sparse. Researchers seeking these compounds will typically need to pursue one of two avenues:

- **In-house Synthesis:** Leveraging the synthetic methodologies detailed in this guide.
- **Custom Synthesis:** Engaging a contract research organization (CRO) or a specialized chemical synthesis company. Several vendors, such as Enamine, Pharma Inventor Inc., and Hestia Laboratories, offer custom synthesis services and possess the expertise to prepare a wide range of organoboron compounds.^{[3][4][5]}

Given the cost and lead times associated with custom synthesis, in-house preparation is often the most practical and efficient route for academic and industrial research labs.

Core Synthetic Strategies for Indenylboronic Acids

The synthesis of indenylboronic acids can be approached through several strategic pathways. The choice of method depends on the desired substitution pattern, the available starting

materials, and the required scale. We will discuss three primary strategies: Borylative Cyclization, Lithiation-Borylation, and direct C-H Borylation.

Strategy 1: Borylative Cyclization of ortho-Alkynylstyrenes

A modern and elegant metal-free approach involves the boron trichloride (BCl_3)-mediated cyclization of readily accessible o-alkynylstyrenes. This method not only constructs the indene core but also installs the boron functionality in a single, highly selective step.^{[6][7]}

Mechanistic Rationale: The reaction proceeds via an electrophilic attack of the Lewis acidic BCl_3 on the alkyne, which triggers a 5-endo-dig cyclization. The resulting vinylborane intermediate can then be trapped and derivatized. A key advantage of this methodology is the ability to control the final product—either a borylated indene or a borylated benzofulvene—by simple adjustment of the reaction conditions, particularly the temperature at which the intermediate is derivatized with pinacol.^{[6][7]}

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Workflow for Borylative Cyclization.
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Experimental Protocol: Synthesis of 2-Phenyl-3-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)-1H-indene[6][7]

- **Reaction Setup:** To a flame-dried Schlenk flask under an argon atmosphere, add a solution of o-(phenylethynyl)styrene (1.0 mmol, 1.0 equiv) in anhydrous dichloromethane (CH_2Cl_2) (10 mL).
- **Reagent Addition:** Cool the solution to 0 °C in an ice bath. Add boron trichloride (BCl_3) (1.0 M solution in hexanes, 1.2 mL, 1.2 mmol, 1.2 equiv) dropwise over 5 minutes.
- **Reaction:** Stir the reaction mixture at 0 °C for 1 hour. Monitor the reaction by TLC or GC-MS for the consumption of the starting material.
- **Quenching and Derivatization:** To the cold reaction mixture, add a solution of pinacol (1.5 mmol, 1.5 equiv) in CH_2Cl_2 (5 mL), followed by the dropwise addition of triethylamine (NEt_3) (3.0 mmol, 3.0 equiv).
- **Workup:** Allow the mixture to warm to room temperature and stir for an additional 2 hours. Quench the reaction with the addition of saturated aqueous ammonium chloride (NH_4Cl) (15 mL). Separate the organic layer, and extract the aqueous layer with CH_2Cl_2 (2 x 15 mL).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude residue by flash column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to yield the desired borylated indene product.

Strategy 2: Lithiation followed by Borylation

This classical and highly reliable method relies on the deprotonation of an acidic C-H bond or a halogen-metal exchange, followed by quenching the resulting organolithium species with a boron electrophile.[8] For the indene scaffold, the C1 protons are particularly acidic ($\text{pK}_a \approx 20$ in DMSO), making them prime targets for deprotonation with a strong base like n-butyllithium (n-BuLi).

Causality of Experimental Choices:

- **Base Selection:** n-BuLi is a sufficiently strong, commercially available base to quantitatively deprotonate the C1 position of indene.
- **Solvent:** Anhydrous ethereal solvents like tetrahydrofuran (THF) or diethyl ether (Et₂O) are required to prevent quenching the organolithium intermediate. They also help to solvate the lithium cation.
- **Temperature:** Reactions are performed at low temperatures (typically -78 °C) to prevent side reactions of the highly reactive organolithium species.
- **Boron Electrophile:** Trialkyl borates, such as trimethyl borate or triisopropyl borate, are common choices. The corresponding boronate esters are formed in situ and are hydrolyzed to the boronic acid during the acidic workup. Pinacolborane (HBpin) or isopropoxyboronate (B₂pin₂) can also be used to directly generate the stable pinacol esters.

Experimental Protocol: Synthesis of 1H-Inden-1-ylboronic Acid

- **Reaction Setup:** To a flame-dried, three-neck flask equipped with a thermometer, dropping funnel, and nitrogen inlet, add a solution of indene (1.0 mmol, 1.0 equiv) in anhydrous THF (10 mL).
- **Deprotonation:** Cool the solution to -78 °C using a dry ice/acetone bath. Add n-BuLi (1.6 M in hexanes, 1.05 mmol, 1.05 equiv) dropwise, maintaining the internal temperature below -70 °C. A color change (typically to orange or red) indicates the formation of the indenyl anion. Stir the solution for 1 hour at -78 °C.
- **Borylation:** Add triisopropyl borate (1.2 mmol, 1.2 equiv) dropwise to the anion solution. The color of the solution should fade.
- **Warm-up and Hydrolysis:** Allow the reaction mixture to slowly warm to room temperature overnight. Cool the mixture to 0 °C and carefully quench by adding 1 M hydrochloric acid (HCl) until the solution is acidic (pH ≈ 2).
- **Extraction:** Add diethyl ether (20 mL) and stir vigorously for 30 minutes to complete hydrolysis. Separate the layers and extract the aqueous phase with diethyl ether (2 x 20 mL).

- Purification: Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure. The crude indenylboronic acid can often be used without further purification or can be purified by recrystallization.

Strategy 3: Transition-Metal-Catalyzed C-H Borylation

Direct C-H activation and borylation represents the most atom-economical approach to installing a boron moiety. Iridium-catalyzed reactions are the state-of-the-art for this transformation, typically using bis(pinacolato)diboron (B_2pin_2) as the boron source.^[9]^[10]

Regioselectivity Considerations: For unsubstituted indene, iridium-catalyzed C-H borylation is governed primarily by sterics.^[9] The catalyst will preferentially activate the least sterically hindered C-H bonds. This would likely lead to a mixture of products, with borylation favored at the C4 and C5 positions of the six-membered ring. Directing groups can be installed on the indene scaffold to control the regioselectivity and favor ortho-borylation, though this adds synthetic steps.^[11] While highly powerful for many aromatic systems, achieving high regioselectivity on a simple substituted indene without a directing group can be challenging.

Summary of Synthetic Strategies

Strategy	Key Reagents	Regioselectivity	Advantages	Limitations
Borylative Cyclization	o-Alkynylstyrene, BCl ₃ , Pinacol	Excellent; controlled by reaction conditions	Builds indene core and installs boron simultaneously; metal-free.	Requires synthesis of substituted o-alkynylstyrene precursors.
Lithiation-Borylation	Indene, n-BuLi, Trialkyl borate	Excellent; targets most acidic proton (C1) or C-X bond	Reliable, well-established, uses common reagents.	Requires strongly basic/anhydrous conditions; limited functional group tolerance.
C-H Borylation	Indene, [Ir] catalyst, B ₂ pin ₂	Sterically controlled; often yields mixtures	High atom economy; tolerates more functional groups.	Catalyst cost; regioselectivity can be difficult to control without directing groups.

Characterization of Indenylboronic Acids

Once synthesized, the identity and purity of the target indenylboronic acid must be confirmed.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H NMR is used to confirm the substitution pattern on the indenyl ring. ¹¹B NMR is a crucial tool for identifying organoboron compounds; boronic acids typically show a broad singlet around δ 28-34 ppm, while pinacol boronate esters appear around δ 30-35 ppm. ¹³C NMR provides further structural confirmation.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is used to confirm the elemental composition and molecular weight of the product.
- **Purity Analysis:** Purity is typically assessed by HPLC or GC-MS. It is important to note that boronic acids can form cyclic, trimeric anhydrides (boroxines) upon standing, which can complicate analysis. This is often reversible upon treatment with water.

Conclusion

While not commercially widespread, substituted indenylboronic acids are accessible and highly valuable synthetic intermediates. The lack of off-the-shelf availability is surmounted by robust and reliable synthetic methodologies. The borylative cyclization of o-alkynylstyrenes offers an elegant and modern route, while the classical lithiation-borylation sequence remains a workhorse for accessing specific isomers. As the demand for novel chemical matter in drug discovery and materials science continues to grow, a thorough understanding of these synthetic strategies will be essential for researchers looking to leverage the unique properties of the indenylboron motif.

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